

Technical Guide: Flucloxacillin-13C4 Sodium – Structural Analysis & Bioanalytical Applications[1]

Author: BenchChem Technical Support Team. **Date:** March 2026

Compound of Interest

Compound Name: *Flucloxacillin-13C4 Sodium*

Cat. No.: *B1159184*

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Executive Summary

Flucloxacillin-13C4 Sodium is the stable isotope-labeled analog of the narrow-spectrum beta-lactam antibiotic Flucloxacillin.[1] Enriched with four Carbon-13 atoms, this compound serves as the "gold standard" Internal Standard (IS) for quantitative bioanalysis using Liquid Chromatography-Tandem Mass Spectrometry (LC-MS/MS).[1] Unlike deuterated analogs, which may suffer from hydrogen-deuterium exchange (scrambling) in protic solvents, the 13C-carbon backbone provides superior chemical stability and eliminates retention time shifts during chromatographic separation.[1]

This guide details the structural properties, physicochemical characteristics, and validated experimental protocols for utilizing **Flucloxacillin-13C4 Sodium** in high-sensitivity drug development workflows.[1]

Part 1: Molecular Identity & Structural Analysis[1]

The utility of Flucloxacillin-13C4 stems from its mass differentiation from the native drug while retaining identical chromatographic behavior.

Chemical Structure Comparison

The core structure of Flucloxacillin consists of a beta-lactam ring fused to a thiazolidine ring (the penicillin nucleus), with a specific isoxazolyl side chain that confers resistance to beta-

lactamases.[2]

- Native Flucloxacillin Sodium:

[1]

- **Flucloxacillin-13C4 Sodium:**

[1][3]

Labeling Logic: In high-quality reference standards, the four

atoms are typically incorporated into the isoxazole side chain or the phenyl ring. This placement is strategic:

- **Fragment Stability:** The side chain is the primary diagnostic fragment in MS/MS. Labeling this region ensures the mass shift is retained in the daughter ion.
- **Metabolic Stability:** It avoids positions susceptible to rapid metabolic cleavage, ensuring the IS tracks the parent compound accurately.

Quantitative Data Summary

Feature	Native Flucloxacillin Sodium	Flucloxacillin-13C4 Sodium (IS)
Molecular Weight (Salt)	475.85 g/mol	~479.85 g/mol (+4 Da)
Monoisotopic Mass (Free Acid)	453.05 Da	457.06 Da
CAS Number	1847-24-1	N/A (Custom Synthesis)
Appearance	White/Off-white Crystalline Powder	White/Off-white Crystalline Powder
Hygroscopicity	High (Very Hygroscopic)	High (Handle in Desiccator)

Part 2: Physicochemical Properties & Stability[1][4]

Understanding the instability of the beta-lactam ring is critical for accurate quantification. Flucloxacillin is prone to hydrolysis, leading to the opening of the beta-lactam ring and

formation of penicilloic acid derivatives.

Solubility Profile

- Water: Freely soluble (>50 mg/mL).[1] Note: Aqueous solutions degrade rapidly.[1][4]
- Methanol: Soluble.[1][2][5] Preferred for stock solutions due to better stability than water.[1]
- Acetonitrile: Sparingly soluble.[1]

Stability Matrix

Condition	Stability Assessment	Experimental Implication
Solid State (-20°C)	Stable (>2 years)	Store desiccated; protect from light.[1]
Aqueous Solution (RT)	Unstable (<24 hours)	CRITICAL: Prepare fresh daily. [1] Do not store autosampler vials >12h at RT.
Aqueous Solution (4°C)	Moderate (2-3 days)	Keep autosampler cooled to 4°C.
pH Sensitivity	Unstable at pH < 5 and pH > 8	Use buffered eluents (e.g., Ammonium Formate) rather than strong acids.[1]

Part 3: Analytical Application (LC-MS/MS)

The primary application of Flucloxacillin-13C4 is Isotope Dilution Mass Spectrometry (IDMS).[1] This method corrects for matrix effects (ion suppression/enhancement) in complex biological matrices like plasma or urine.[1]

Mass Spectrometry Transitions

In Positive Electrospray Ionization (ESI+), the molecule forms a protonated molecular ion [1]

- Native Target: Precursor 455.1

Product 160.0 (Isoxazole fragment)[1]

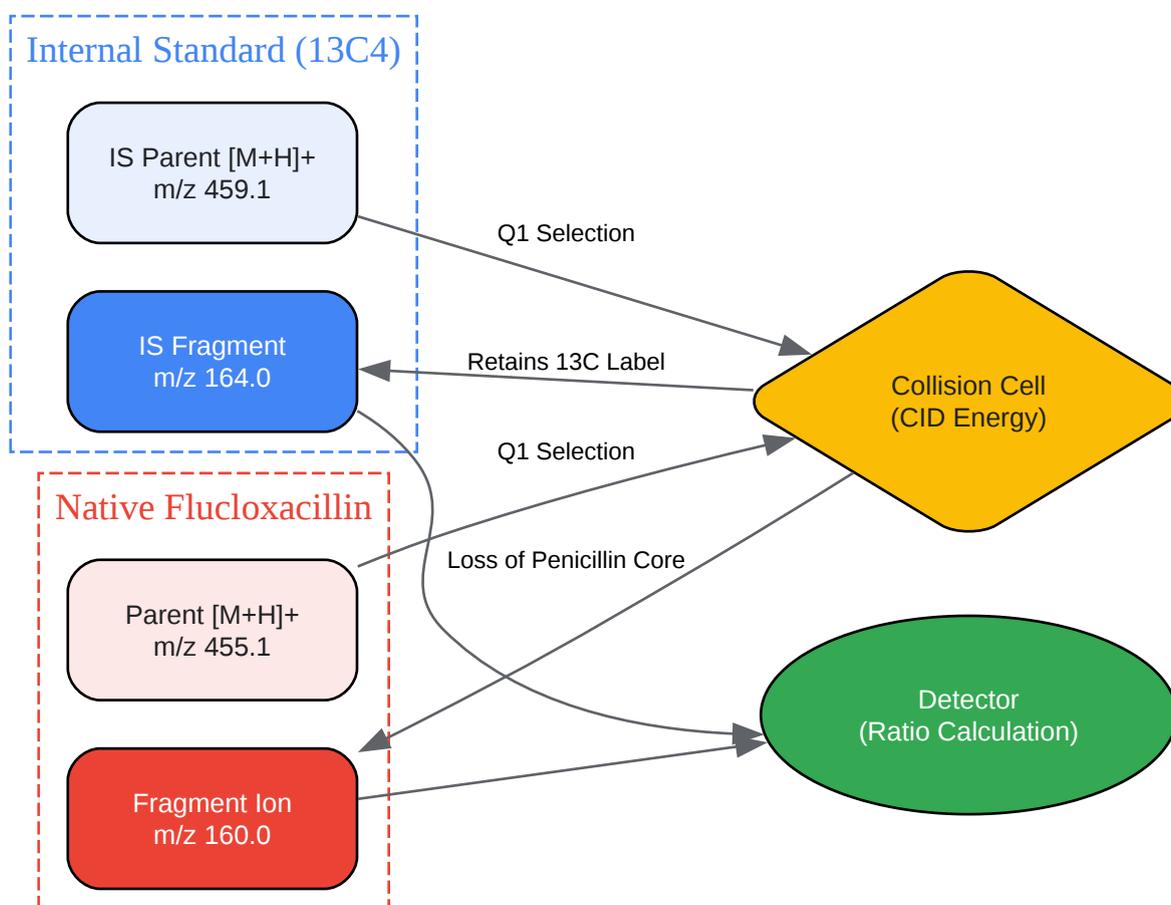
- 13C4 IS Target: Precursor 459.1

Product 164.0 (Labeled Isoxazole fragment)[1]

Note: The product ion shift (+4 Da) confirms the label is located on the isoxazole moiety.

Visualization: MS/MS Fragmentation Logic

The following diagram illustrates the parallel processing of the Native and IS compounds within the mass spectrometer.



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Caption: MS/MS transition pathway showing the specific mass shift (+4 Da) maintained from precursor to product ion, ensuring interference-free quantification.

Part 4: Experimental Protocols

Stock Solution Preparation

Objective: Create a stable primary stock of Flucloxacillin-13C4.

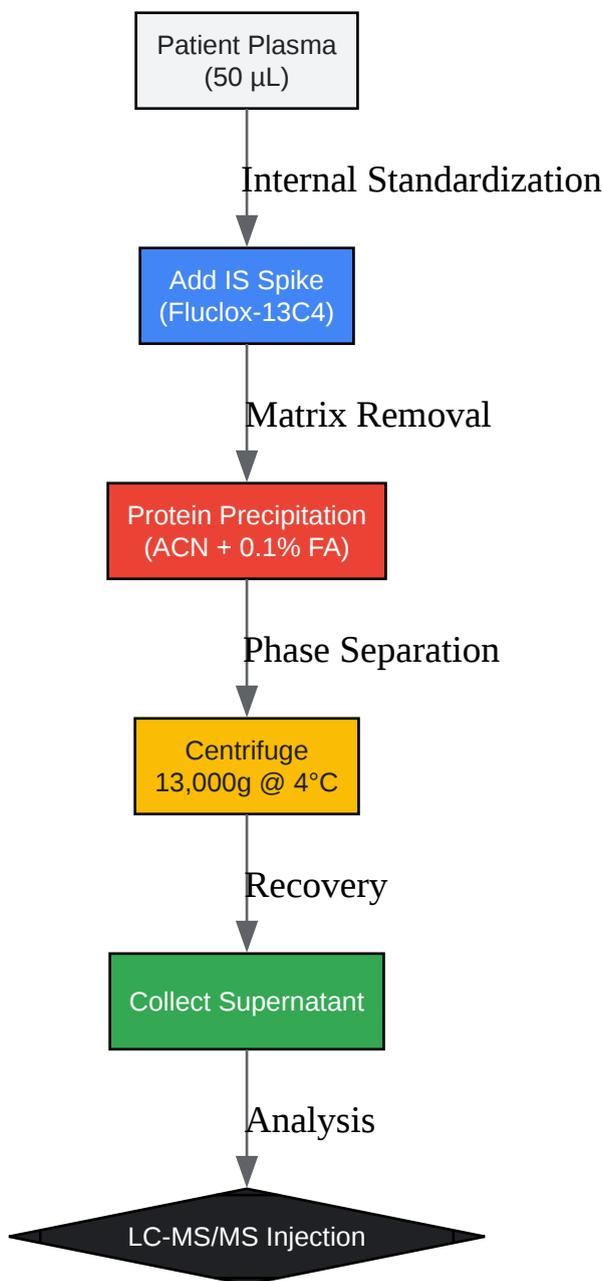
- Weighing: Accurately weigh 1.0 mg of **Flucloxacillin-13C4 Sodium** into a deactivated glass vial. Note: Use an anti-static gun; the powder is electrostatic.
- Solvent Addition: Dissolve in Methanol (100%). Do not use water for the primary stock to prevent hydrolysis.
 - Target Concentration: 1.0 mg/mL.[1]
- Storage: Aliquot immediately into amber glass vials (100 µL each). Store at -80°C.
 - Shelf Life: 6 months at -80°C. Discard after one freeze-thaw cycle.[1]

Sample Extraction Workflow (Protein Precipitation)

Objective: Extract Flucloxacillin from human plasma while minimizing beta-lactam degradation.

- Spiking: Add 20 µL of Working IS Solution (500 ng/mL in 50:50 MeOH:Water) to 50 µL of Plasma.
- Precipitation: Add 200 µL of Acetonitrile containing 0.1% Formic Acid.
 - Why Formic Acid? Acidification stabilizes the beta-lactam ring during precipitation.[1]
- Vortex & Centrifuge: Vortex for 30s; Centrifuge at 13,000 x g for 10 min at 4°C.
- Dilution: Transfer 100 µL of supernatant to a new vial. Dilute with 100 µL of Water.
 - Why Dilute? Reduces solvent strength to prevent peak broadening on the LC column.

Visualization: Extraction Workflow



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Caption: Step-by-step protein precipitation workflow emphasizing the early introduction of the Internal Standard to correct for recovery losses.

Part 5: Handling & Safety[1]

- Sensitization: Flucloxacillin is a potent sensitizer.[1] Inhalation of dust can cause severe allergic reactions (anaphylaxis) in sensitized individuals.[1]

- Protocol: Always handle powder in a fume hood.[1] Wear N95/P2 respiratory protection if weighing open powder.[1]
- Waste Disposal: Dispose of as hazardous chemical waste.[1] Do not autoclave (heat destroys the molecule but may generate allergenic vapors).[1]

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- To cite this document: BenchChem. [Technical Guide: Flucloxacillin-13C4 Sodium – Structural Analysis & Bioanalytical Applications[1]]. BenchChem, [2026]. [Online PDF].

Available at: [<https://www.benchchem.com/product/b1159184#flucloxacillin-13c4-sodium-chemical-structure-and-properties>]

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